

Auxinole stability and storage conditions

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Compound of Interest

Compound Name: Auxinole

Cat. No.: B1665333

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Auxinole Technical Support Center

Welcome to the **Auxinole** Technical Support Center. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and effective use of **Auxinole** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Auxinole** and what is its primary mechanism of action?

A1: **Auxinole** is a potent antagonist of the TIR1/AFB (Transport Inhibitor Response 1/Auxin Signaling F-box) family of auxin receptors.^{[1][2]} Its primary mechanism of action is to bind to the TIR1 receptor, which is a component of the SCF(TIR1) E3 ubiquitin ligase complex. This binding competitively inhibits the formation of the TIR1-auxin-Aux/IAA protein complex, thereby preventing the ubiquitination and subsequent degradation of Aux/IAA transcriptional repressors.^[2] This leads to the inhibition of auxin-responsive gene expression.

Q2: What are the recommended storage conditions for **Auxinole** powder?

A2: Solid **Auxinole** powder should be stored at -20°C.^{[1][3]} Under these conditions, it is stable for at least four years. The compound is hygroscopic, so it is recommended to store it under an inert atmosphere and keep the vial tightly sealed.

Q3: How should I prepare and store **Auxinole** stock solutions?

A3: **Auxinole** is soluble in polar organic solvents such as DMSO, ethanol, methanol, DMF, and acetone. For most applications, a stock solution is prepared in DMSO. One common protocol is to dissolve 50 mg of **Auxinole** in 0.77 mL of DMSO to create a 200 mM stock solution. It is recommended to use fresh, high-quality DMSO as moisture can reduce solubility. Stock solutions in DMSO are stable when stored at -20°C for up to one month, or at -80°C for up to one year. To avoid repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller volumes for single-use applications.

Q4: Is **Auxinole** sensitive to light or high temperatures?

A4: Yes, like many indole-containing compounds, auxin signaling can be affected by light. While specific data on **Auxinole**'s light sensitivity is not detailed, it is good laboratory practice to protect solutions from light, especially during long-term storage and experiments. **Auxinole** can be decomposed by autoclaving (120°C for 20 minutes).

Q5: What is the typical working concentration for **Auxinole** in cell culture or plant assays?

A5: The effective concentration of **Auxinole** can vary depending on the experimental system. For Arabidopsis auxin assays, a typical effective dose is between 5-50 µM. In studies with Arabidopsis seedlings, concentrations of 5, 10, or 20 µM have been used to inhibit auxin-induced responses. For use in the auxin-inducible degron (AID) system in human cells, it can be used to suppress leaky degradation of degron-fused proteins. The optimal concentration should be determined empirically for each specific application.

Data Presentation

Table 1: **Auxinole** Stability and Storage

Form	Storage Temperature	Duration of Stability	Special Considerations
Solid (Powder)	-20°C	≥ 4 years	Hygroscopic; store under inert atmosphere.
Stock Solution in DMSO	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. Use fresh DMSO.
Stock Solution in DMSO	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles. Use fresh DMSO.

Table 2: **Auxinole** Solubility

Solvent	Solubility	Notes
DMSO	64 mg/mL (199.14 mM)	Sonication may be recommended to aid dissolution. Moisture-absorbing DMSO reduces solubility.
Ethanol	12.5 mg/mL (38.90 mM)	Sonication is recommended.
Methanol	Soluble	N/A
Acetone	Soluble	N/A
DMF	Soluble	N/A
Water	Insoluble	N/A

Troubleshooting Guides

Issue 1: **Auxinole** Precipitates in Media

- Possible Cause: The final concentration of DMSO in the aqueous media is too low to maintain **Auxinole** solubility, or the **Auxinole** concentration is too high.

- Solution:
 - Ensure the final DMSO concentration in your experimental media is sufficient to keep **Auxinole** dissolved. A final DMSO concentration of 0.1% is generally well-tolerated by many cell types.
 - When diluting the stock solution, add it to the media with vigorous vortexing or stirring to ensure rapid and even dispersal.
 - Consider preparing a more dilute stock solution if precipitation persists.
 - If the prepared solution is a suspension, it is recommended to prepare and use it immediately.

Issue 2: Inconsistent or No Inhibition of Auxin Response

- Possible Cause:
 - Degradation of **Auxinole** due to improper storage or handling.
 - Insufficient concentration of **Auxinole** to compete with endogenous or exogenously applied auxin.
 - The experimental system is not sensitive to TIR1/AFB-mediated auxin signaling.
- Solution:
 - Prepare fresh stock solutions from powder stored at -20°C. Ensure aliquots are not subjected to multiple freeze-thaw cycles.
 - Perform a dose-response experiment to determine the optimal inhibitory concentration for your specific assay.
 - Verify that the auxin response in your system is mediated by the TIR1/AFB pathway.

Issue 3: Leaky Degradation in Auxin-Inducible Degron (AID) System

- Possible Cause: Basal activity of the OsTIR1 E3 ligase in the absence of auxin, leading to some degradation of the AID-tagged protein.
- Solution:
 - Supplement the culture medium with **Auxinole** to inhibit the basal activity of OsTIR1. This will suppress the leaky degradation of the degron-fused protein.
 - The addition of **Auxinole** can also be used for the rapid re-expression of the protein of interest after auxin is removed.

Experimental Protocols

Protocol 1: Preparation of **Auxinole** Stock Solution

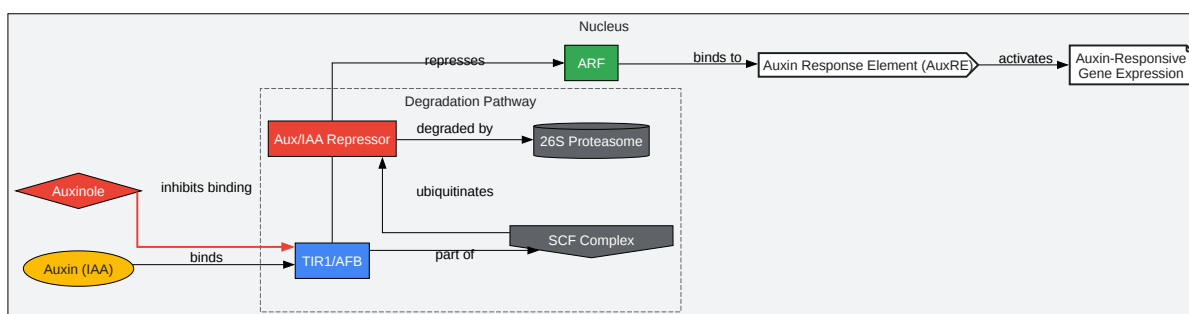
- Materials:
 - **Auxinole** powder
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
- Procedure:
 1. Allow the **Auxinole** vial to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh the desired amount of **Auxinole** powder in a sterile tube. For a 200 mM stock solution, use 50 mg of **Auxinole**.
 3. Add the appropriate volume of DMSO. For a 200 mM stock from 50 mg, add 0.77 mL of DMSO.
 4. Vortex or sonicate until the **Auxinole** is completely dissolved.
 5. Aliquot the stock solution into single-use volumes in sterile tubes.

6. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).

Protocol 2: Inhibition of Auxin-Induced Root Growth in *Arabidopsis thaliana*

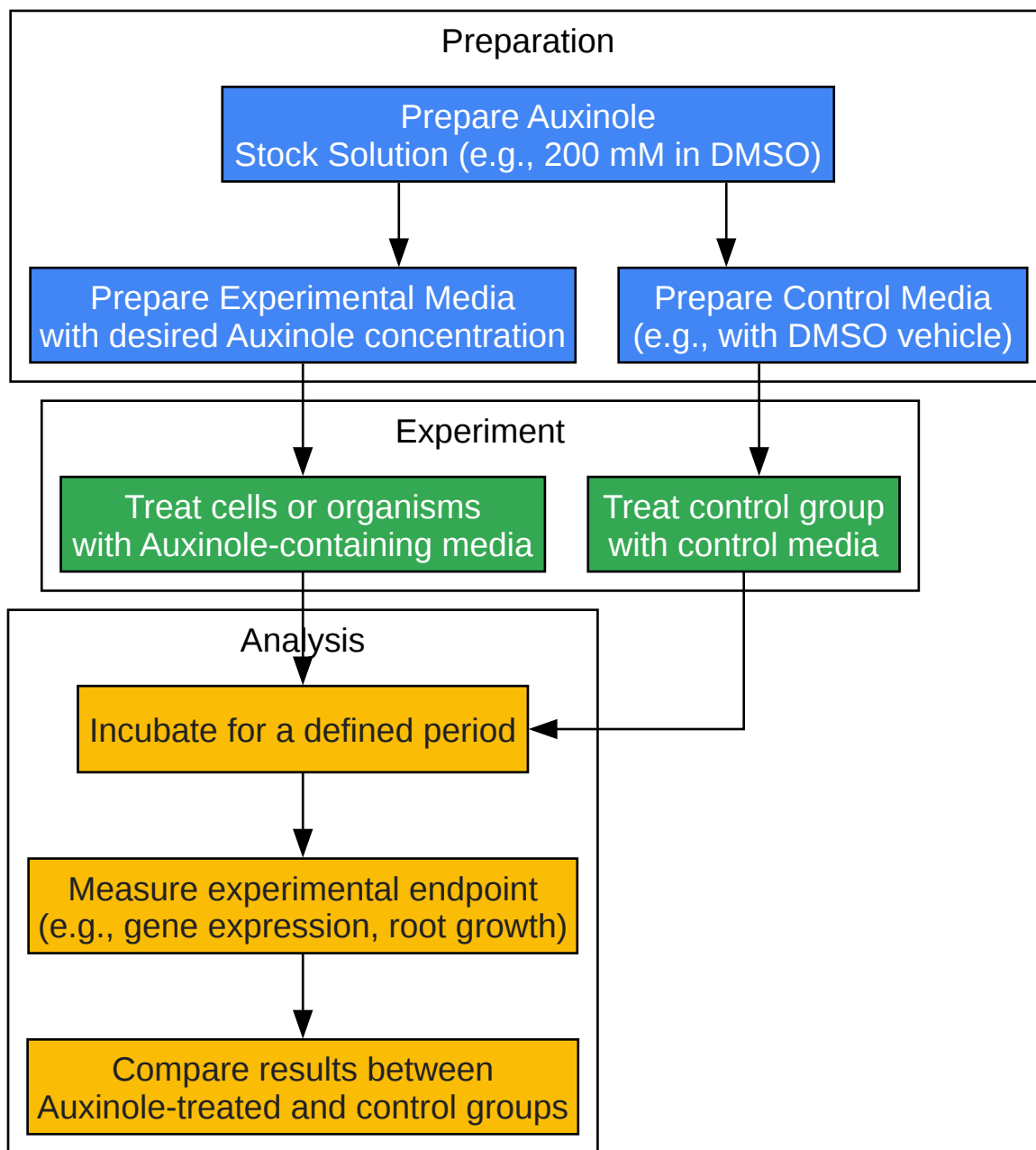
- Materials:
 - *Arabidopsis thaliana* seedlings (e.g., 4-5 days old)
 - Murashige and Skoog (MS) agar plates
 - Auxin (e.g., Indole-3-acetic acid, IAA) stock solution
 - **Auxinole** stock solution (in DMSO)
 - Sterile water and DMSO for controls
- Procedure:
 1. Prepare MS agar plates containing the desired concentrations of IAA and **Auxinole**. For example, a final concentration of 1 µM IAA and varying concentrations of **Auxinole** (e.g., 0 µM, 5 µM, 10 µM, 20 µM).
 2. Also prepare control plates: MS only, MS with DMSO (at the same final concentration as the **Auxinole** plates), and MS with IAA only.
 3. Carefully transfer 4-5 day old *Arabidopsis* seedlings to the prepared plates.
 4. Place the plates vertically in a growth chamber with appropriate light and temperature conditions.
 5. After a set period (e.g., 3-5 days), measure the primary root growth and count the number of lateral roots.
 6. Compare the root growth and lateral root formation in the presence of **Auxinole** to the control plates to determine the inhibitory effect.

Mandatory Visualizations



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Caption: Auxin signaling pathway and the inhibitory action of **Auxinole**.



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Caption: General experimental workflow for using **Auxinole**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. selleckchem.com [selleckchem.com]
- 3. usbio.net [usbio.net]
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